

Essential Safety and Handling Guide for Vts-270 (Adrabetadex)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Vts-270

Cat. No.: B15701250

[Get Quote](#)

This document provides crucial safety and logistical information for the handling of **Vts-270** (Adrabetadex), a formulation of 2-hydroxypropyl- β -cyclodextrin (HP β CD). The information is intended for researchers, scientists, and drug development professionals. While a specific Safety Data Sheet (SDS) for the investigational drug **Vts-270** is not publicly available, this guide is compiled from safety data for HP β CD and clinical trial information for **Vts-270**.

Personal Protective Equipment (PPE)

When handling **Vts-270** in a laboratory setting, it is essential to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is recommended based on the safety data for HP β CD.^{[1][2]}

PPE Category	Recommendation
Eye/Face Protection	Wear chemical safety goggles or glasses.[1][2]
Skin Protection	Use protective gloves (e.g., nitrile rubber) and wear a lab coat or other protective clothing to prevent skin contact.[1][2]
Respiratory Protection	If there is a risk of generating dust, a NIOSH/MSHA-approved respirator should be used.[1][2]
Hand Hygiene	Wash hands thoroughly with soap and water after handling.

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Vts-270** and ensuring a safe laboratory environment.

Handling:

- Handle in a well-ventilated area to avoid the creation of dust.[1][2]
- Avoid contact with skin, eyes, and clothing.[1][2]
- Do not ingest or inhale.[3]
- After handling, wash hands and face thoroughly.[1]

Storage:

- Keep the container tightly closed.[1]
- Store in a cool, dry, and dark place.[1]
- Store away from incompatible materials such as strong oxidizing agents.[1][2]

Disposal Plan

Dispose of **Vts-270** and any contaminated materials in accordance with all applicable local, state, and federal regulations. For unused or waste material, one recommended method is to dissolve or mix the compound with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[4]

Quantitative Data

The following tables summarize key quantitative data for **Vts-270** and its parent compound, HP β CD.

Physical and Chemical Properties of Hydroxypropyl- β -cyclodextrin

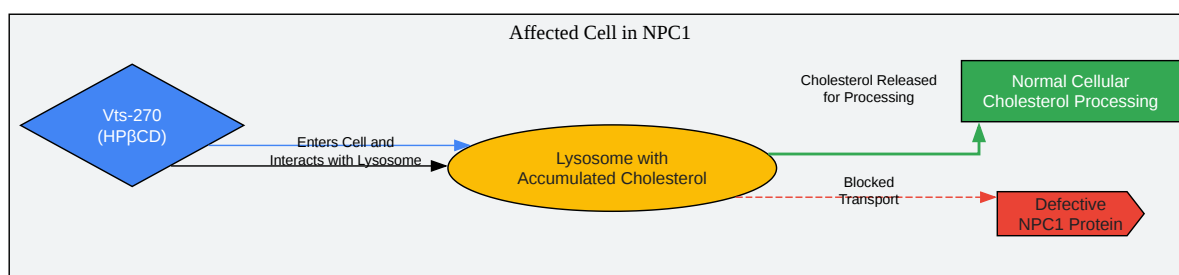
Property	Value
Molecular Formula	C ₆₃ H ₁₁₂ O ₄₂ [5]
Molecular Weight	Approximately 1541.5 g/mol [5]
Appearance	White to almost white crystalline powder[1]
Melting Point	> 260 °C (> 500 °F)[2]
Solubility	Soluble in water[4]

Clinical Dosing Information for **Vts-270** (Adrabetadex)

Clinical Trial Phase	Route of Administration	Dosage
Phase 1/2a	Intrathecal	50, 200, 300, 400, or 900 mg per month[4]
Phase 2b/3	Intrathecal	900-1800 mg every 2 weeks[4]
Phase 1/2a (for infantile liver disease)	Intravenous	500 and 1000 mg/kg[6]

Mechanism of Action in Niemann-Pick Disease Type C1 (NPC1)

Vts-270 is being investigated for the treatment of Niemann-Pick disease, type C1 (NPC1), a rare genetic disorder characterized by the accumulation of cholesterol and other lipids in various tissues, including the brain. The proposed mechanism of action for **Vts-270** involves bypassing the defective NPC1 protein to facilitate the transport of cholesterol out of the lysosomes, thereby reducing its accumulation.



[Click to download full resolution via product page](#)

Caption: Workflow of **Vts-270** in reducing lysosomal cholesterol accumulation in NPC1.

Experimental Protocols

While specific experimental protocols for laboratory research with **Vts-270** are not publicly available, here is a general protocol for preparing a stock solution of HPβCD for in vitro experiments, based on available product information.

Protocol: Preparation of a Hydroxypropyl-β-cyclodextrin (HPβCD) Stock Solution

Objective: To prepare a sterile stock solution of HPβCD for use in cell culture or other in vitro assays.

Materials:

- Hydroxypropyl-β-cyclodextrin (HPβCD) powder

- Sterile, purified water or appropriate buffer (e.g., PBS)
- Sterile conical tubes or flasks
- Magnetic stirrer and stir bar or sonicator
- Sterile syringe filters (0.22 μm)
- Sterile storage tubes

Procedure:

- In a sterile environment (e.g., a laminar flow hood), weigh the desired amount of HP β CD powder.
- Add the powder to a sterile conical tube or flask.
- Add the appropriate volume of sterile water or buffer to achieve the desired concentration. HP β CD is soluble in water up to 45 g/100 ml.[4]
- To facilitate dissolution, stir the solution at room temperature for approximately 30 minutes. Alternatively, sonication with cooling can be used.[4]
- Once the HP β CD is completely dissolved, sterilize the solution by passing it through a 0.22 μm syringe filter into a sterile collection tube.
- Aliquoted solutions can be stored at room temperature for several weeks.[4]

Note: For cell culture experiments, the final concentration of HP β CD should be optimized. In serum-supplemented medium, cells can typically tolerate up to 1-2% HP β CD, while in serum-free medium, concentrations of 0.5-1% are generally acceptable.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. NCT02534844 | Boston Children's Hospital \[childrenshospital.org\]](#)
- [2. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [3. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [4. fishersci.com \[fishersci.com\]](#)
- [5. Niemann-Pick Disease Type C Market to Reach a CAGR of 16.9% during 2024-2034, Impelled by Cyclodextrin-Based Therapies - BioSpace \[biospace.com\]](#)
- [6. Adrabetadex | C54H94O38 | CID 138059665 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Vts-270 (Adrabetadex)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15701250/docs#essential-safety-and-handling-guide-for-vts-270-adrabetadex\]](https://www.benchchem.com/product/b15701250/docs#essential-safety-and-handling-guide-for-vts-270-adrabetadex)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check